

# Protocol for the chemical synthesis of desmethyloanzapine reference standard

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## Compound of Interest

Compound Name: Desmethyloanzapine

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## Application Note: Synthesis of Desmethyloanzapine Reference Standard

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This application note provides a detailed protocol for the chemical synthesis of N-**desmethyloanzapine**, a primary metabolite of the atypical antipsychotic agent olanzapine.[1] [2] The synthesis involves the reaction of 4-amino-2-methyl-10H-thieno[2,3-b][3] [4]benzodiazepine hydrochloride with piperazine. This document outlines the experimental procedure, purification methods, and analytical characterization to yield a high-purity reference standard suitable for various research and analytical applications.[1] All quantitative data is summarized in tables, and a visual representation of the synthesis workflow is provided.

### Introduction

**Desmethyloanzapine**, also known as 2-methyl-4-(1-piperaziny)-10H-thieno[2,3-b][3] [4]benzodiazepine, is a major metabolite of olanzapine.[5] It is formed in the liver primarily through oxidative metabolism mediated by the cytochrome P450 isoform CYP1A2. As a significant metabolite, a well-characterized reference standard of **desmethyloanzapine** is crucial for pharmacokinetic studies, therapeutic drug monitoring, and impurity profiling of olanzapine. This protocol details a reliable method for its synthesis and characterization.

## Synthesis of Desmethyloanzapine

The synthesis of **desmethyloanzapine** is achieved through the reaction of 4-amino-2-methyl-10H-thieno[2,3-b][3][4]benzodiazepine hydrochloride with piperazine in a suitable solvent system.

### Materials and Reagents

Reagent	CAS Number	Molecular Formula	Molecular Weight (g/mol)
4-amino-2-methyl-10H-thieno[2,3-b][3][4]benzodiazepine HCl	138564-60-0	C <sub>12</sub> H <sub>11</sub> N <sub>3</sub> S·HCl	265.76
Piperazine	110-85-0	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub>	86.14
Dimethyl sulfoxide (DMSO)	67-68-5	C <sub>2</sub> H <sub>6</sub> OS	78.13
Toluene	108-88-3	C <sub>7</sub> H <sub>8</sub>	92.14
Distilled Water	7732-18-5	H <sub>2</sub> O	18.02

### Experimental Protocol

- In a reaction flask equipped with a reflux condenser and a magnetic stirrer, combine 4-amino-2-methyl-10H-thieno[2,3-b][3][4]benzodiazepine hydrochloride (3 g, 11.3 mmol), piperazine (7 g, 81.4 mmol), dimethyl sulfoxide (15 ml), and toluene (15 ml).[4][6]
- Heat the reaction mixture to reflux under an inert atmosphere (e.g., nitrogen or argon) with continuous stirring.[4][6]
- Maintain the reflux for 2 hours.[4][6] The progress of the reaction can be monitored by a suitable chromatographic technique such as HPLC.
- After completion of the reaction, cool the mixture in an ice bath.[4][6]

- Add distilled water (30 ml) to the cooled mixture and continue stirring at 5°C for 1 hour to facilitate the precipitation of the product.[4][6]
- Collect the resulting light-yellow precipitate by filtration.[6]
- Wash the precipitate with distilled water.[6]
- Dry the product in a vacuum desiccator over a suitable drying agent (e.g., silica gel).[6]

This procedure is expected to yield approximately 2.89 g (85.7% yield) of N-**Desmethyloanzapine**. [6]

## Purification and Characterization

The synthesized **desmethyloanzapine** should be characterized to confirm its identity and purity as a reference standard.

### Purification

The crude product obtained from the synthesis is purified by washing with water during the isolation step. For higher purity, recrystallization from a suitable solvent or column chromatography can be employed.

### Characterization Data

Parameter	Value
Chemical Name	2-methyl-4-(1-piperazinyl)-10H-thieno[2,3-b][3][4]benzodiazepine
Synonyms	N-Desmethyloanzapine, 4'-Desmethyloanzapine, LY170055
CAS Number	161696-76-0
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> S
Molecular Weight	298.41 g/mol
Appearance	Yellow solid
Melting Point	144.5°C

## Analytical Methods

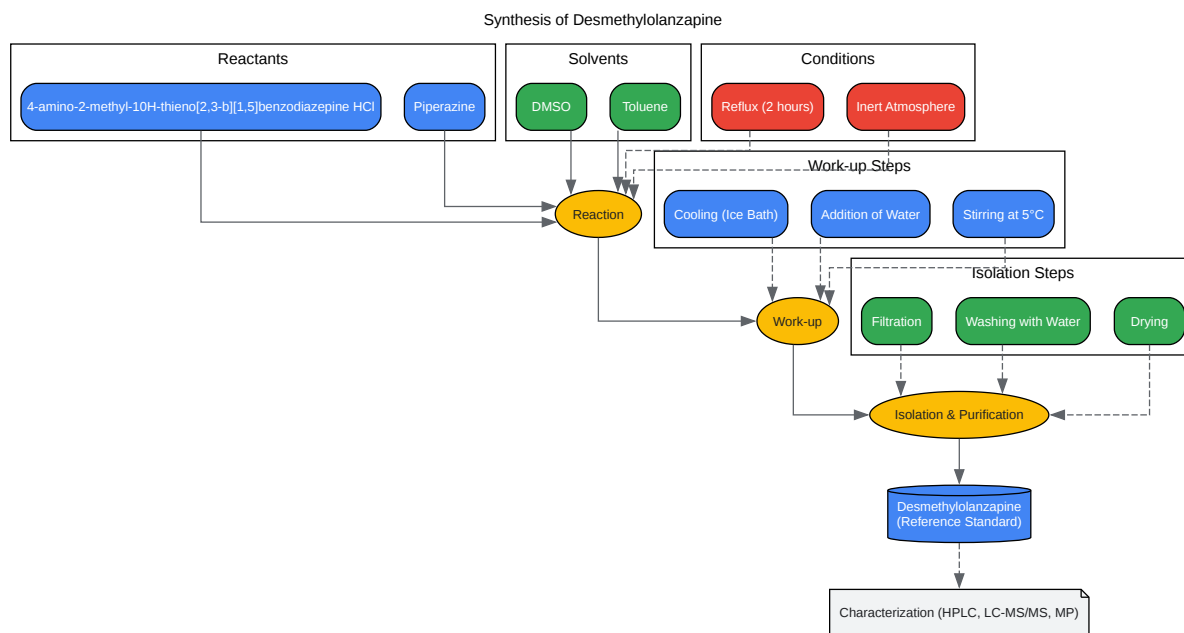
High-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are suitable methods for the identification and quantification of **desmethyloanzapine**.

Table 3: HPLC Method Parameters

Parameter	Conditions
Column	C8 or C18 reversed-phase column
Mobile Phase	Mixture of methanol, acetonitrile, and phosphate buffer
Detection	UV-VIS or electrochemical detection
Purity	≥98%

## Synthesis Workflow Diagram

The following diagram illustrates the workflow for the synthesis of **desmethyloanzapine**.



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Caption: Workflow for the synthesis of **desmethylolanzapine**.

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